

Technical Support Center: Managing Cad-Iodide™ Toxicity and Safe Handling

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Compound of Interest

Compound Name: Cadmium iodide

Cat. No.: B147898

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on managing the toxicity and ensuring the safe handling of Cad-Iodide™ (**Cadmium Iodide**) in the laboratory.

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards associated with **Cadmium Iodide**?

A1: **Cadmium iodide** is a highly toxic compound. The primary health hazards include:

- **Acute Toxicity:** It is toxic if swallowed or inhaled.[1][2][3] Acute exposure can cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[4] Inhalation may lead to respiratory tract irritation, and severe exposures can result in chemical pneumonitis and pulmonary edema.[1]
- **Chronic Toxicity:** Prolonged or repeated exposure may cause damage to organs, particularly the kidneys and lungs.[3][4][5] Cadmium is a cumulative toxin, meaning it can build up in the body over time.[1][4]
- **Carcinogenicity:** **Cadmium iodide** is suspected of causing cancer.[1][2][3][5]
- **Reproductive Toxicity:** Cadmium compounds can be toxic to the reproductive system.[1][6]

Q2: What are the permissible exposure limits (PEL) for **Cadmium Iodide**?

A2: Regulatory agencies have established strict exposure limits for cadmium and its compounds. These are summarized in the data table below. It is crucial to keep airborne concentrations well below these limits.

Q3: What personal protective equipment (PPE) is mandatory when handling **Cadmium Iodide**?

A3: A comprehensive set of PPE is required to minimize exposure. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.[3][4][6]
- Hand Protection: Nitrile gloves are recommended. For extended use, consider double-gloving.[7]
- Body Protection: A dedicated lab coat, potentially coveralls for larger quantities.[7][8]
- Respiratory Protection: A NIOSH-approved respirator is necessary if there is a risk of inhaling dust, especially when working outside of a fume hood.[4][6][9] The type of respirator depends on the airborne concentration.[8]

Q4: How should I properly store **Cadmium Iodide** in the lab?

A4: **Cadmium iodide** should be stored in a cool, dry, well-ventilated area in a tightly sealed container to prevent moisture absorption.[3][4] It should be stored away from incompatible materials such as strong oxidizing agents.[9] The storage area should be clearly labeled as containing a toxic and carcinogenic substance.[5]

Q5: What is the correct procedure for disposing of **Cadmium Iodide** waste?

A5: **Cadmium iodide** and any materials contaminated with it are considered hazardous waste.[2][10]

- Collect all waste in a designated, sealed, and clearly labeled hazardous waste container.
- Do not dispose of **cadmium iodide** down the drain or in regular trash.[3][11]
- Follow all local, regional, and national regulations for hazardous waste disposal.[2][10] Contact your institution's environmental health and safety (EHS) department for specific

disposal procedures.[\[11\]](#)

Troubleshooting Guide

Issue	Probable Cause	Solution
Accidental Skin Contact	Improper glove use or spill.	1. Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing.[4] 2. Wash the area with soap and water.[5] 3. Seek immediate medical attention.[4]
Accidental Eye Contact	Insufficient eye protection.	1. Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] 2. Remove contact lenses if present and easy to do.[5] 3. Seek immediate medical attention.[4]
Accidental Inhalation	Inadequate ventilation or improper handling of powder.	1. Move the affected person to fresh air immediately.[4] 2. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth).[4] 3. Seek immediate medical attention.[4]
Accidental Ingestion	Poor lab hygiene (e.g., not washing hands).	1. Do NOT induce vomiting.[4] 2. If the person is conscious and alert, give 2-4 cupfuls of milk or water.[4] 3. Seek immediate medical attention.[4]
Small Spill of Solid Cadmium Iodide	Mishandling of container.	1. Evacuate unnecessary personnel from the area.[2][10] 2. Wear appropriate PPE, including respiratory

protection.[6] 3. Gently cover the spill with an inert absorbent material like sand or vermiculite to avoid raising dust.[6] Moisten the material slightly with water to prevent it from becoming airborne.[4] 4. Carefully sweep or vacuum (with a HEPA filter) the material into a labeled hazardous waste container.[4][11] 5. Clean the spill area with a wet cloth and decontaminate.[7] 6. Dispose of all cleanup materials as hazardous waste.[11]

Quantitative Toxicity Data

Parameter	Value	Species	Reference
Oral LD50	222 mg/kg	Rat	[1][6]
Oral LD50	4708 mg/kg	Rat	[5]
OSHA PEL (as Cd)	0.005 mg/m ³	Human	[1][4]
ACGIH TLV (as Cd, respirable)	0.002 mg/m ³	Human	[1][4]
ACGIH TLV (as Cd, inhalable)	0.01 mg/m ³	Human	[1][4]
IDLH (as Cd)	9.0 mg/m ³	Human	[1]

LD50: Lethal Dose, 50%; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

Experimental Protocol: Safe Handling of Cadmium Iodide

1. Engineering Controls:

- All work with solid **cadmium iodide** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[4\]](#)

2. Personal Protective Equipment (PPE):

- Wear chemical safety goggles, a lab coat, long pants, and closed-toe shoes.
- Wear nitrile gloves; consider double-gloving for extended handling.
- If there is any potential for airborne dust outside of a fume hood, a NIOSH-approved respirator with high-efficiency particulate filters is mandatory.[\[6\]](#)

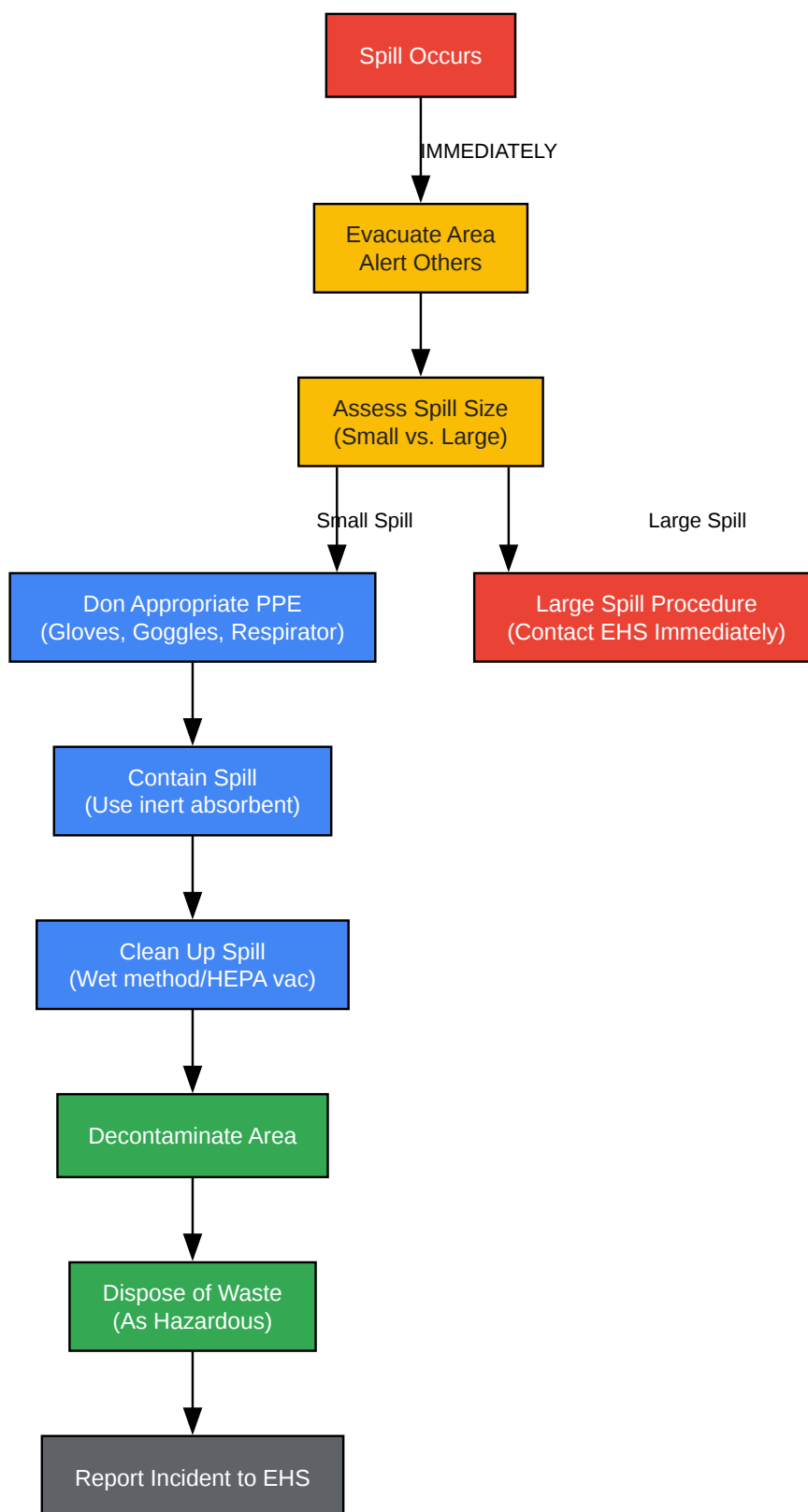
3. Weighing and Handling:

- Perform all weighing and transfers of solid **cadmium iodide** within a fume hood.
- Use a disposable mat on the work surface to contain any minor spills.[\[7\]](#)
- Handle the compound gently to avoid creating dust.
- When preparing solutions, add the solid slowly to the solvent.

4. Decontamination and Waste Disposal:

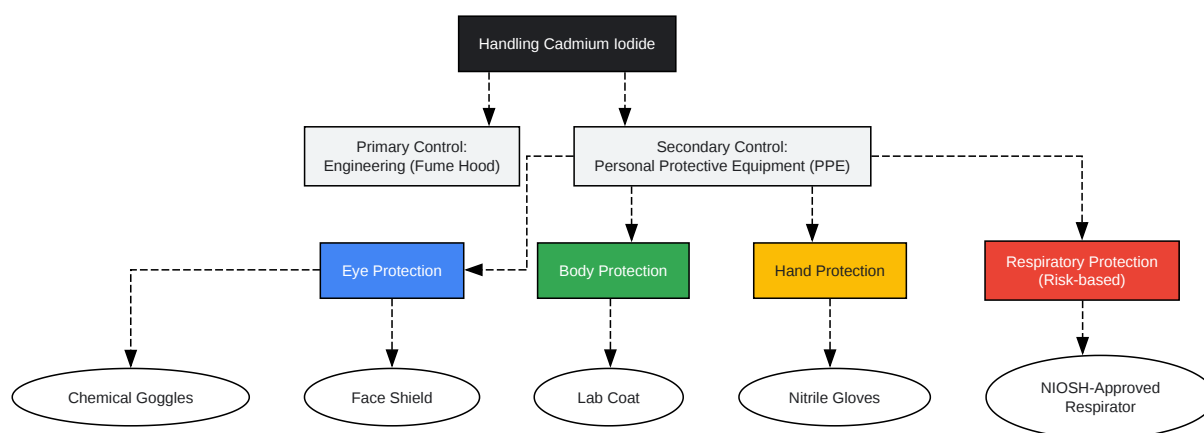
- Wipe down the work area with a wet cloth after use to remove any residual dust.[\[7\]](#)
- Dispose of all contaminated materials (gloves, wipes, disposable mats) in a designated hazardous waste container.
- Wash hands thoroughly with soap and water after handling **cadmium iodide**, even if gloves were worn.[\[4\]](#)

Visualizations



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Caption: Workflow for responding to a **cadmium iodide** spill.



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Caption: Personal Protective Equipment (PPE) for handling **cadmium iodide**.

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References

- 1. Cadmium iodide | CdI₂ | CID 24635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Laboratory Chemicals | Alpha Chemika [alphachemika.co]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. actylislab.com [actylislab.com]

- 6. technopharmchem.com [technopharmchem.com]
- 7. research.arizona.edu [research.arizona.edu]
- 8. Cadmium Exposure: Protective Equipment & Health Monitoring [onlinesafetytrainer.com]
- 9. thermofishersci.in [thermofishersci.in]
- 10. lobachemie.com [lobachemie.com]
- 11. www1.udel.edu [www1.udel.edu]
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